

An In-depth Technical Guide to 2,4-Dimethylbenzenesulfonyl Chloride

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Compound of Interest

Compound Name: 2,4-Dimethylbenzenesulfonyl chloride

Cat. No.: B057040

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CAS Number: 609-60-9

This technical guide provides a comprehensive overview of **2,4-dimethylbenzenesulfonyl chloride**, a key reagent in organic synthesis with significant applications in the development of therapeutic agents. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, synthesis, and reactivity, with a focus on its role in the creation of targeted inhibitors.

Chemical and Physical Properties

2,4-Dimethylbenzenesulfonyl chloride is a solid organic compound that serves as a versatile intermediate in chemical synthesis.^{[1][2]} Its properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	609-60-9	[1] [2] [3] [4] [5]
Molecular Formula	C ₈ H ₉ ClO ₂ S	[1] [2] [3]
Molecular Weight	204.67 g/mol	[2]
Appearance	Solid	[2]
Melting Point	28-33 °C	[2]
Boiling Point	82 °C at 0.4 mmHg	[1]
Density	1.29 g/cm ³	[1]
Flash Point	>110 °C	[2]
Purity	Typically ≥97%	[2]
InChI Key	FREOGXBZEAMJQN- UHFFFAOYSA-N	[1]
SMILES	CC1=CC(=C(C=C1)S(=O)(=O)Cl)C	[1]

Spectroscopic Data

The structural identity of **2,4-dimethylbenzenesulfonyl chloride** can be confirmed by various spectroscopic methods. The ¹H Nuclear Magnetic Resonance (NMR) spectral data is provided below.

Type	Data	Reference(s)
¹ H NMR (400MHz, CDCl ₃)	δ 7.95 (d, J=8.1Hz, 1H), 7.24-7.15 (m, 2H), 2.75 (s, 3H), 2.43 (s, 3H)	[6]

Synthesis of 2,4-Dimethylbenzenesulfonyl Chloride

The primary method for synthesizing **2,4-dimethylbenzenesulfonyl chloride** is the chlorosulfonation of m-xylene.^{[7][8]} This electrophilic aromatic substitution reaction is a well-established industrial process.

Experimental Protocol: Chlorosulfonation of m-Xylene

This protocol is based on a method described in a patent for the preparation of 2,4-disubstituted benzenesulfonyl chlorides.^[7]

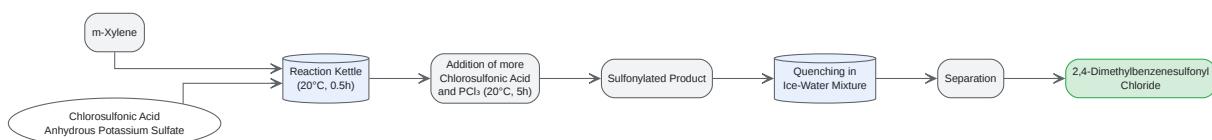
Materials:

- m-Xylene (2.65 kg)
- Anhydrous potassium sulfate (0.05 kg)
- Chlorosulfonic acid (3.25 kg initially, then 6 kg)
- Phosphorus trichloride (0.5 kg)
- Ice-water mixture (25 kg)
- 50L reaction kettle
- 100L glass storage tank

Procedure:

- Add 2.65 kg of m-xylene and 0.05 kg of anhydrous potassium sulfate to a 50L reaction kettle with stirring.
- Cool the mixture to 20°C using an ice-water bath.
- Slowly add 3.25 kg of chlorosulfonic acid dropwise from a dropping funnel, maintaining the reaction temperature at 20°C.
- After the addition is complete, maintain the reaction at 20°C for 0.5 hours.
- While maintaining the temperature at 20°C, slowly add another 6 kg of chlorosulfonic acid dropwise.

- Following the second addition of chlorosulfonic acid, add 0.5 kg of phosphorus trichloride.
- Keep the reaction mixture at 20°C for 5.0 hours to obtain the sulfonylated material.
- In a separate 100L glass storage tank, prepare a mixture of 25 kg of ice and water.
- With stirring, slowly add the sulfonylated material to the ice-water mixture, ensuring the temperature is maintained below 15°C for 1.0 hour.
- Transfer the mixture to a separatory funnel and allow it to stand for 1.0 hour.
- Separate the lower organic layer, which contains the **2,4-dimethylbenzenesulfonyl chloride** product.



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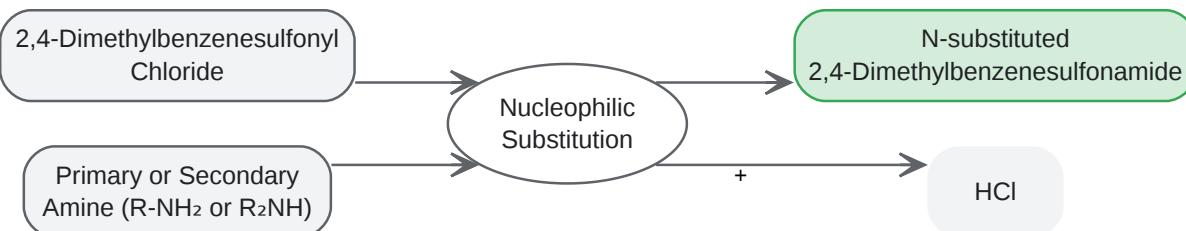
Synthesis workflow for **2,4-dimethylbenzenesulfonyl chloride**.

Reactivity and Applications in Drug Development

2,4-Dimethylbenzenesulfonyl chloride is a valuable electrophilic reagent, primarily used for the synthesis of sulfonamides and sulfonate esters through reactions with amines and alcohols, respectively.^[9] This reactivity is fundamental to its application in medicinal chemistry.

General Reaction: Sulfonamide Formation

The reaction with a primary or secondary amine yields the corresponding sulfonamide. This is a nucleophilic substitution reaction at the sulfonyl group.



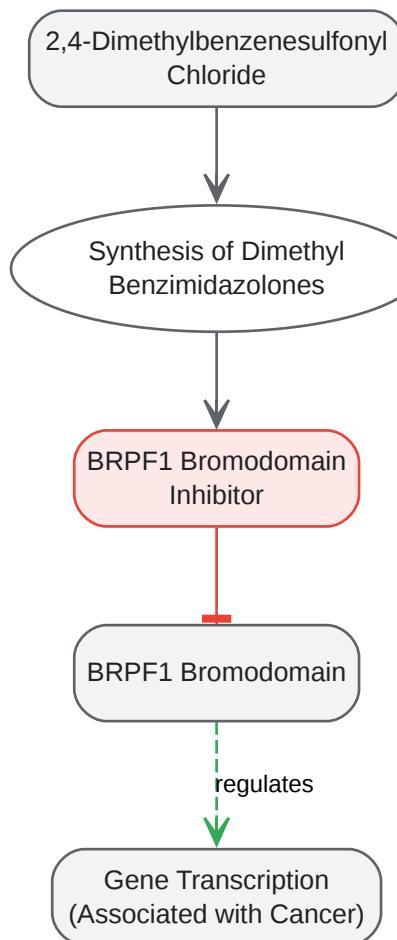
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General reaction scheme for sulfonamide formation.

Application in the Synthesis of Targeted Inhibitors

2,4-Dimethylbenzenesulfonyl chloride has been utilized as a key reagent in the synthesis of potent and selective inhibitors for various biological targets, highlighting its importance in drug discovery.

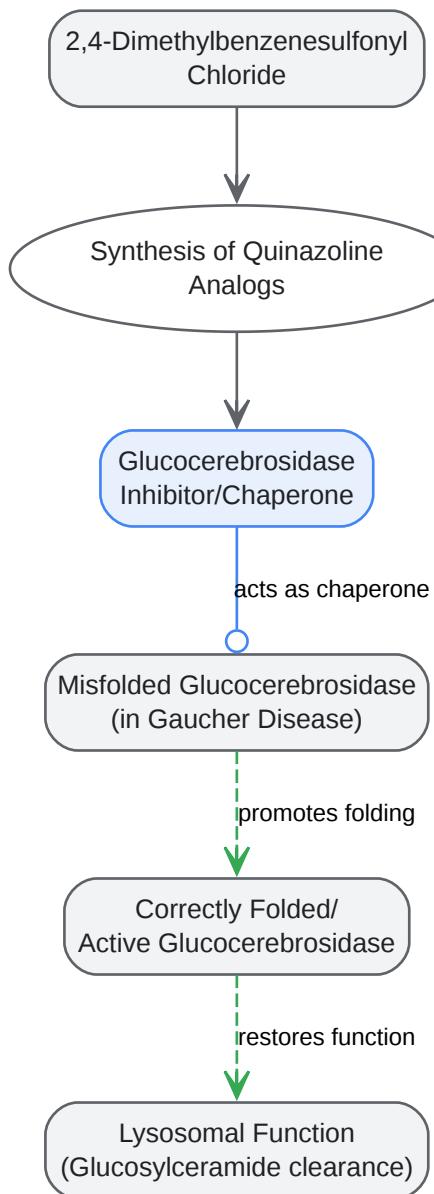
1. **BRPF1 Bromodomain Inhibitors:** This compound is used in the synthesis of dimethyl benzimidazolones, which act as potent and selective inhibitors of the BRPF1 bromodomain. Bromodomains are protein modules that recognize acetylated lysine residues and are implicated in the regulation of gene transcription. Their dysregulation is often associated with cancer.



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Conceptual role in BRPF1 bromodomain inhibition.

2. Glucocerebrosidase Inhibitors for Gaucher Disease: **2,4-Dimethylbenzenesulfonyl chloride** is also a reagent in the synthesis of quinazoline analogs that function as glucocerebrosidase inhibitors.^[10] Gaucher disease is a lysosomal storage disorder caused by a deficiency in the enzyme glucocerebrosidase, leading to the accumulation of glucosylceramide.^{[10][11]} Some inhibitors can act as pharmacological chaperones, helping to correctly fold the mutated enzyme and restore some of its activity.^[12]



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Conceptual role in Gaucher disease therapy.

Safety Information

2,4-Dimethylbenzenesulfonyl chloride is classified as a corrosive substance.^[2] It is essential to handle this chemical with appropriate personal protective equipment, including gloves, safety goggles, and a lab coat. All work should be conducted in a well-ventilated fume hood.

Hazard Information	Precautionary Statements
Signal Word: Danger	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Hazard Statement: H314 - Causes severe skin burns and eye damage.	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P310: Immediately call a POISON CENTER or doctor/physician.	

This safety information is a summary. Please refer to the full Safety Data Sheet (SDS) before handling this chemical.

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